

Commercial Suppliers and Technical Guide for 2-(Furan-2-yl)-2-oxoacetaldehyde

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetaldehyde

Cat. No.: B102937

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Furan-2-yl)-2-oxoacetaldehyde**, a versatile bifunctional building block with applications in heterocyclic synthesis and potential relevance in medicinal chemistry. This document outlines commercially available suppliers, detailed physicochemical properties, safety information, and key experimental protocols for its utilization. Furthermore, it explores its potential metabolic pathways and interaction with cellular signaling cascades.

Commercial Availability

2-(Furan-2-yl)-2-oxoacetaldehyde (also known as 2-furylglyoxal) is readily available from several chemical suppliers. The compound is typically offered at a purity of 95% or higher and is suitable for research and development purposes.

Table 1: Commercial Suppliers of **2-(Furan-2-yl)-2-oxoacetaldehyde**

Supplier	Purity	Available Quantities	CAS Number
A2B Chem	95%	100mg, 250mg	17090-71-0[1]
LabSolutions	95%	100mg, 250mg, 1g	17090-71-0[2][3]
BLDpharm	Not specified	Not specified	17090-71-0[4]
GlpBio	Not specified	100mg	17090-71-0[5]
Lab-Chemicals.Com	Not specified	Not specified	Not specified

Note: Pricing and stock availability are subject to change. Please consult the respective supplier's website for the most current information.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety data for **2-(Furan-2-yl)-2-oxoacetaldehyde** is provided below. It is imperative to consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical.[5][6]

Table 2: Physicochemical Properties of **2-(Furan-2-yl)-2-oxoacetaldehyde**

Property	Value	Reference
CAS Number	17090-71-0	[1] [2] [4] [7]
Molecular Formula	C ₆ H ₄ O ₃	[7]
Molecular Weight	124.09 g/mol	[2]
Appearance	Yellow solid	[7]
Melting Point	68-70 °C	[7]
Purity	Typically ≥95%	[1] [2]
Storage Conditions	Store at 2-8°C under an inert atmosphere, desiccated.	[2] [3]
Solubility	Information not readily available, likely soluble in organic solvents.	
InChI	InChI=1S/C6H4O3/c7-4-5(8)6-2-1-3-9-6/h1-4H	[2] [3]

Table 3: Safety Information for **2-(Furan-2-yl)-2-oxoacetaldehyde**

Hazard Category	GHS Pictogram	Hazard Statement	Precautionary Statement
Acute Toxicity, Oral	Danger	H301: Toxic if swallowed.	P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[8]
Acute Toxicity, Inhalation	Danger	H330: Fatal if inhaled.	P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[8]
Skin Corrosion/Irritation	Danger	H314: Causes severe skin burns and eye damage.	P280, P302 + P352, P305 + P351 + P338: Wear protective gloves/protective clothing/eye protection/face protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

This is not an exhaustive list of all hazards. Always refer to the full Safety Data Sheet (SDS) before use.[6][8]

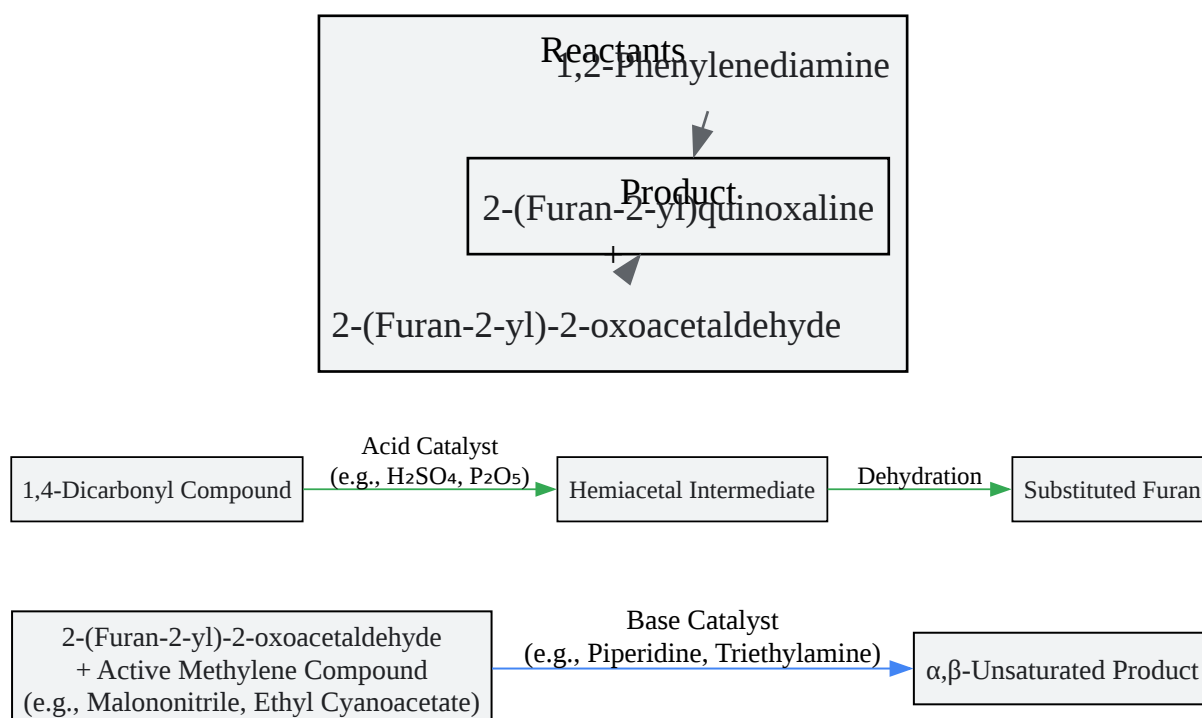
Experimental Protocols

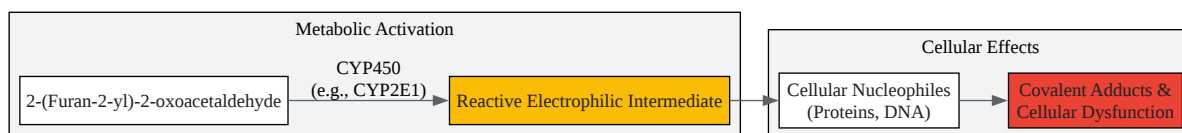
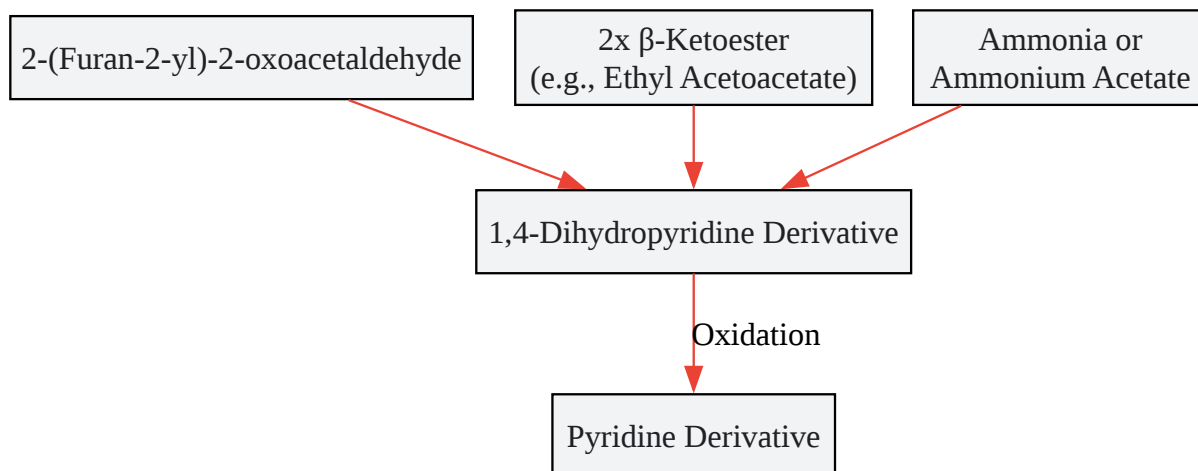
2-(Furan-2-yl)-2-oxoacetaldehyde is a valuable precursor for the synthesis of various heterocyclic compounds due to its adjacent aldehyde and ketone functionalities. Below are detailed, adaptable protocols for key synthetic transformations.

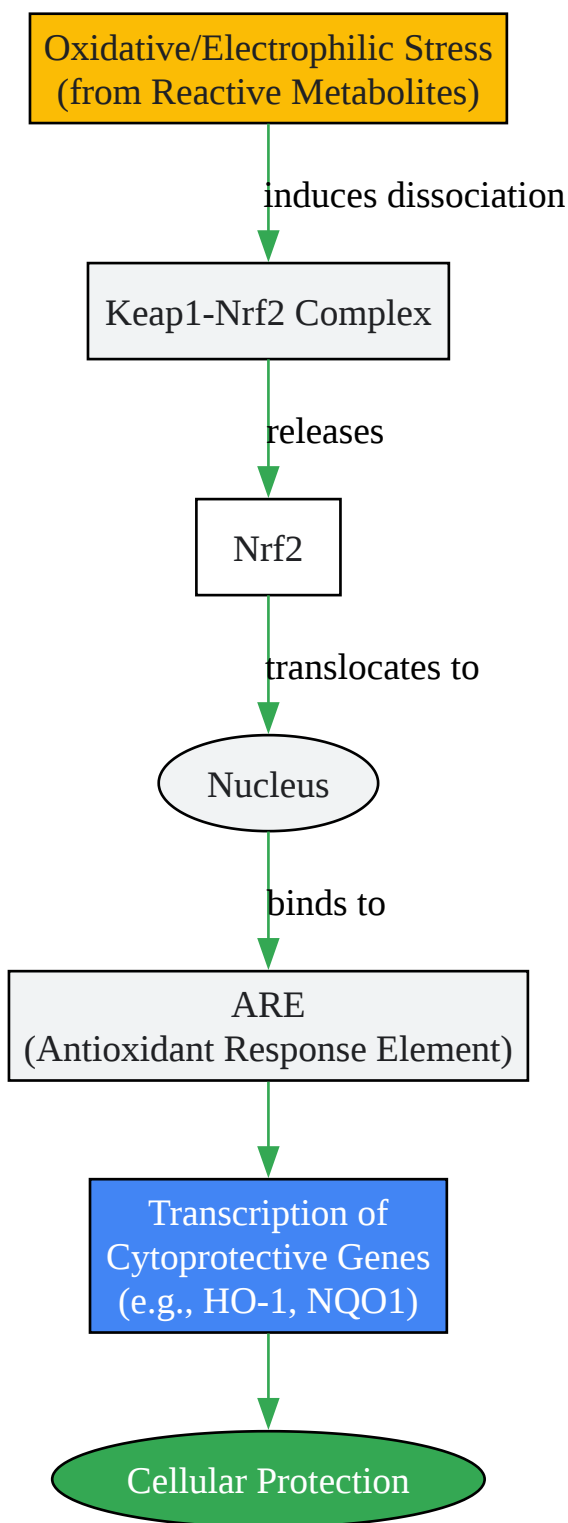
Synthesis of 2-(Furan-2-yl)quinoxaline

This protocol describes the condensation reaction of **2-(Furan-2-yl)-2-oxoacetaldehyde** with a 1,2-diamine to form a quinoxaline ring system. Quinoxalines are a class of compounds with a wide range of biological activities, including anticancer and anti-inflammatory properties.^{[2][9][10][11][12][13]}

Reaction Scheme:







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